

Commercial Availability and Technical Guide: 4-Phenylbut-2-enoic Acid

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Compound of Interest

Compound Name: 4-Phenylbut-2-enoic acid

Cat. No.: B8713360

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **4-Phenylbut-2-enoic acid**. Intended for professionals in research and drug development, this document consolidates essential information to facilitate procurement and application of this compound.

Compound Identification and Properties

4-Phenylbut-2-enoic acid is a carboxylic acid containing a phenyl group and a carbon-carbon double bond within its backbone. It is a valuable building block in organic synthesis.^[1] The most commonly available isomer is the (E)-isomer, also known as (E)-4-Phenyl-2-butenic acid.

Table 1: Physicochemical Properties of (E)-4-Phenylbut-2-enoic acid

Property	Value	Source
CAS Number	2243-52-9, 60341-39-1	[2] [3] [4]
Molecular Formula	C10H10O2	[2] [3]
Molecular Weight	162.19 g/mol	[2] [3]
IUPAC Name	(E)-4-phenylbut-2-enoic acid	[2] [3]
SMILES	<chem>C1=CC=C(C=C1)C/C=C/C(=O)O</chem>	[2]
InChI	InChI=1S/C10H10O2/c11-10(12)8-4-7-9-5-2-1-3-6-9/h1-6,8H,7H2,(H,11,12)/b8-4+	[2]
InChIKey	SCBUQIQXUBOQAI-XBXARRHUSA-N	[2]

A related compound, (E)-4-oxo-**4-phenylbut-2-enoic acid**, is also commercially available and sometimes mistaken for the target compound. It is critical to verify the CAS number before procurement.

Table 2: Physicochemical Properties of (E)-4-oxo-**4-phenylbut-2-enoic acid**

Property	Value	Source
CAS Number	17812-07-6, 583-06-2	[5] [6] [7]
Molecular Formula	C10H8O3	[5] [6]
Molecular Weight	176.17 g/mol	[5]
Melting Point	94-97 °C	[5] [8]
Appearance	White solid / Light yellow patchy crystals	[8] [9]
Solubility	Insoluble in water; Soluble in alcohol, ether, and hot water.	[8]

Commercial Suppliers and Availability

A number of chemical suppliers offer **4-Phenylbut-2-enoic acid**, primarily the (E)-isomer, for research and development purposes. Availability, purity, and quantity vary among suppliers.

Table 3: Commercial Suppliers of (E)-**4-Phenylbut-2-enoic acid**

Supplier	CAS Number	Purity	Available Quantities
Alfa Chemistry	2243-52-9	N/A	Research quantities
BenchChem	2243-52-9	N/A	Research quantities
Advanced ChemBlocks	60341-39-1	95%	Research quantities
AccelPharmTech	2243-52-9	N/A	Research quantities

Table 4: Commercial Suppliers of (E)-4-oxo-**4-phenylbut-2-enoic acid**

Supplier	CAS Number(s)	Purity	Available Quantities
Sigma-Aldrich	17812-07-6	98%	50mg
Arctom	17812-07-6	>=98%	10g, 25g, 100g
Key Organics	583-06-2	N/A	1mg, 10g, 25g, 100g
MOLBASE	583-06-2	N/A	Research quantities
BLDpharm	17812-07-6	N/A	Research quantities

Safety and Handling

(E)-4-oxo-**4-phenylbut-2-enoic acid** is classified as an irritant, affecting the eyes, skin, and respiratory system.[8][9] Standard laboratory safety protocols should be followed when handling this compound. This includes the use of personal protective equipment such as

gloves, safety glasses, and a lab coat.[10] Work should be conducted in a well-ventilated area or a fume hood.[9]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5][10]
- H319: Causes serious eye irritation.[5][10]
- H335: May cause respiratory irritation.[5][10]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][10]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

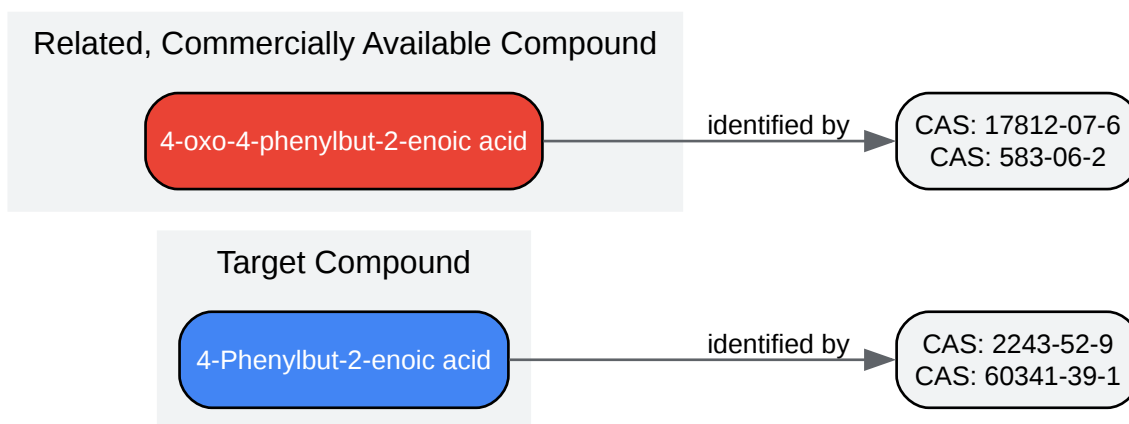
Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9] Some suppliers recommend refrigeration.[9]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **4-Phenylbut-2-enoic acid** are not readily available in the initial search results. However, a patent for the synthesis of a related compound, 4-phenylbutyric acid, suggests a potential synthetic route. This process involves the reaction of benzene with butyrolactone in the presence of a Lewis acid catalyst, such as aluminum chloride, followed by neutralization with a base.[11] While this method yields the saturated analog, modifications could potentially be explored to introduce the double bond present in **4-Phenylbut-2-enoic acid**.

Visualizations

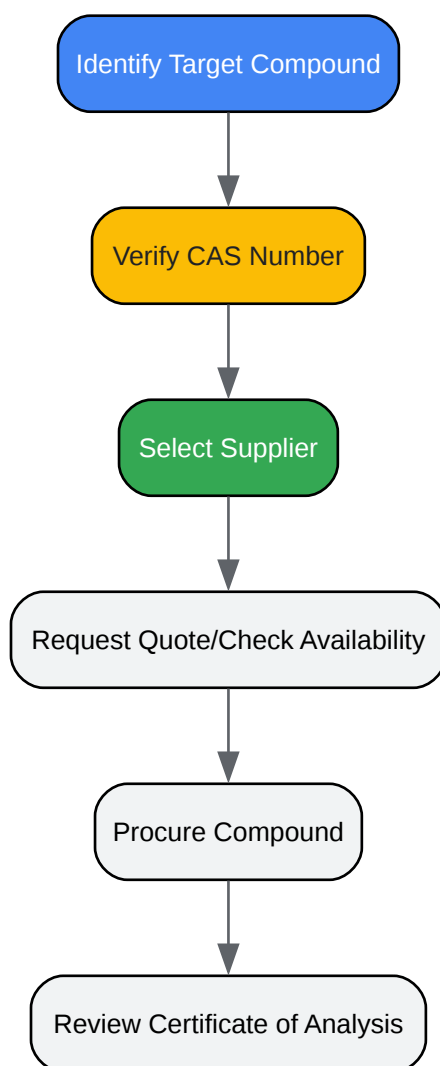
Logical Relationship: Compound Identification



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Caption: Key CAS numbers for identification.

Experimental Workflow: Procurement Process



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